

Application Notes and Protocols: Preparation of SP 111 Stock Solutions

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Compound of Interest

Compound Name: SP 111
CAS No.: 55602-38-5
Cat. No.: B1236782

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To Researchers, Scientists, and Drug Development Professionals:

The following document provides detailed application notes and protocols for the preparation of stock solutions of **SP 111**. Due to the critical importance of accurate and reproducible experimental conditions, these guidelines have been compiled to ensure the consistent preparation of **SP 111** for use in research and development.

Note on the Identity of **SP 111**: The designation "**SP 111**" is not a unique identifier for a single chemical entity in publicly available scientific databases and supplier catalogs. It has been associated with multiple, distinct substances, including the phenyltropane derivative RTI-111 (Dichloropane), a stimulant research chemical. The following protocols are based on the properties of RTI-111 (Dichloropane). If you are working with a different compound designated as **SP 111**, you must consult the specific product information provided by your supplier.

Quantitative Data Summary

The following table summarizes the key quantitative data for RTI-111 (Dichloropane), which will be referred to as **SP 111** throughout this document.

Parameter	Value	Source
Full Chemical Name	(-)-2β-Carbomethoxy-3β-(3,4-dichlorophenyl)tropane	[1]
Synonyms	Dichloropane, O-401, RTI-111	[1]
Molecular Formula	C ₁₇ H ₂₁ Cl ₂ NO ₂	[1]
Molecular Weight	358.26 g/mol	[1]
Appearance	White to off-white powder	[1]
Solubility		
DMSO	≥ 10 mg/mL	Estimated
Ethanol	Soluble	Estimated
Water	Insoluble	Estimated
Storage of Stock Solution	-20°C for short-term (weeks), -80°C for long-term (months)	General Recommendation

Experimental Protocols

Safety Precautions

Warning: **SP 111** (RTI-111) is a potent psychoactive substance and should be handled with extreme care. It is intended for research purposes only.

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid inhalation of the powder and contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for this compound before handling.

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **SP 111** in dimethyl sulfoxide (DMSO).

Materials:

- **SP 111** (RTI-111) powder
- Anhydrous/molecular biology grade DMSO
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer

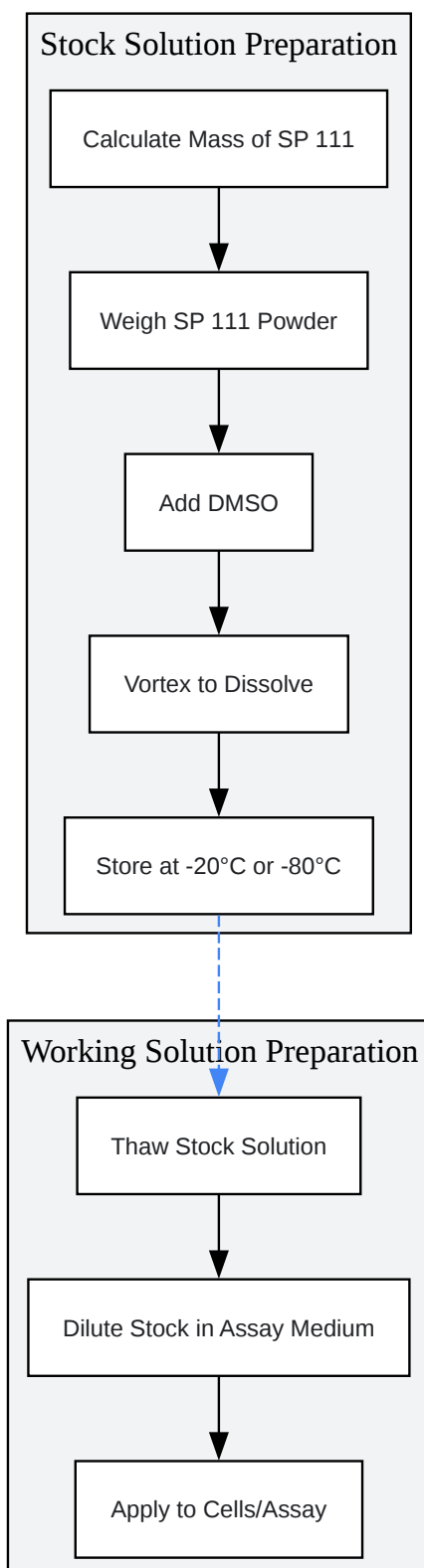
Procedure:

- Calculate the required mass of **SP 111**:
 - To prepare 1 mL of a 10 mM solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 358.26 \text{ g/mol}$
 - $\text{Mass (g)} = 0.0035826 \text{ g} = 3.58 \text{ mg}$
- Weigh the **SP 111** powder:
 - Tare a clean, dry microcentrifuge tube on the analytical balance.
 - Carefully weigh out approximately 3.58 mg of **SP 111** powder directly into the tared tube. Record the exact weight.
- Add the solvent:

- Based on the actual weight of the **SP 111** powder, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molarity (mol/L)} \times \text{Molecular Weight (g/mol)})$
 - Example: If you weighed 3.62 mg of **SP 111**:
 - $\text{Volume (L)} = 0.00362 \text{ g} / (0.010 \text{ mol/L} \times 358.26 \text{ g/mol}) = 0.00101 \text{ L} = 1010 \text{ }\mu\text{L}$
- Using a calibrated pipette, add the calculated volume of DMSO to the microcentrifuge tube containing the **SP 111** powder.
- Dissolve the compound:
 - Cap the tube securely.
 - Vortex the solution until the **SP 111** powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- Storage:
 - Label the tube clearly with the compound name ("**SP 111**"), concentration (10 mM), solvent (DMSO), date of preparation, and your initials.
 - For short-term storage (up to a few weeks), store the stock solution at -20°C.
 - For long-term storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for preparing a stock solution and subsequent working solutions for cell-based assays.

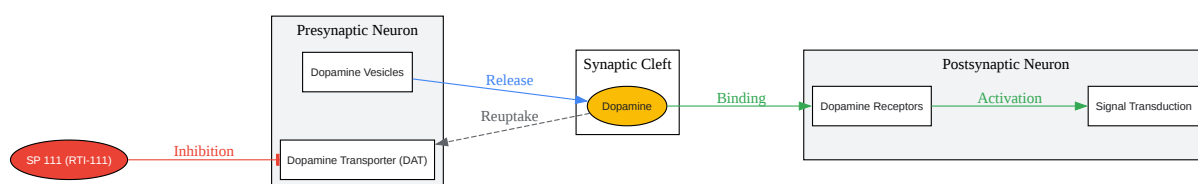


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Caption: Workflow for **SP 111** stock and working solution preparation.

Signaling Pathway

SP 111 (RTI-111) is a dopamine reuptake inhibitor. It binds to the dopamine transporter (DAT) and blocks the reabsorption of dopamine from the synaptic cleft back into the presynaptic neuron. This leads to an increase in the extracellular concentration of dopamine, thereby enhancing dopaminergic neurotransmission.



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Caption: Mechanism of action of **SP 111** (RTI-111) as a dopamine reuptake inhibitor.

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References

- 1. uniklinik-freiburg.de [uniklinik-freiburg.de]
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